

Comparative Analysis of GPI688 Inhibitory Activity Across Species

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Compound of Interest

Compound Name: GPI688

Cat. No.: B1246001

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A comprehensive guide for researchers and drug development professionals on the cross-species inhibitory profile of the glycogen phosphorylase inhibitor, **GPI688**, in comparison to other notable inhibitors.

This guide provides a detailed comparison of the inhibitory activity of **GPI688** against glycogen phosphorylase (GP) from different species, alongside data for alternative GP inhibitors. The information is intended to assist researchers in selecting appropriate preclinical models and to provide context for the development of novel antihyperglycemic agents.

Cross-Species Inhibitory Activity of Glycogen Phosphorylase Inhibitors

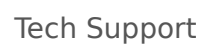
GPI688 is a potent, orally active allosteric inhibitor of glycogen phosphorylase a (GP_a), the rate-limiting enzyme in glycogenolysis.^[1] It targets the indole site of the enzyme, leading to a reduction in glucose production. Understanding its inhibitory profile across different species is crucial for the preclinical evaluation of its therapeutic potential for conditions such as type 2 diabetes.

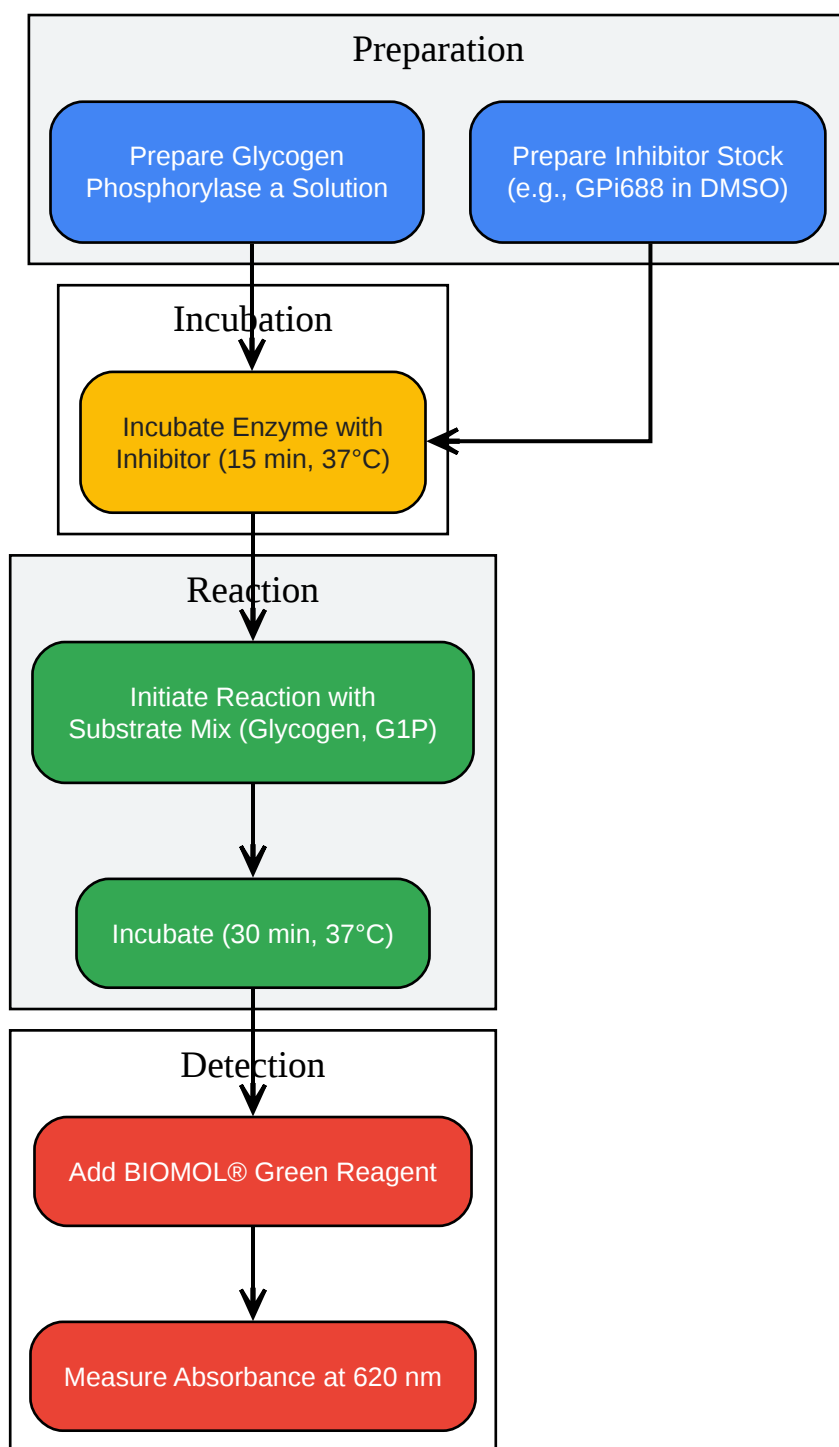
The following table summarizes the half-maximal inhibitory concentration (IC₅₀) and inhibitory constant (K_i) values for **GPI688** and other selected glycogen phosphorylase inhibitors against various species and tissue isoforms of the enzyme. This allows for a direct comparison of their potency and selectivity.

Inhibitor	Target Enzyme	Species	IC50 / Ki	Citation(s)
GPI688	Human Liver GPa	Human	19 nM (IC50)	[1]
Rat Liver GPa	Rat	61 nM (IC50)	[1]	
Human Skeletal Muscle GPa	Human	12 nM (IC50)	[1]	
CP-316819	Human Liver GPa	Human	34 nM (IC50)	[2]
Human Skeletal Muscle GPa	Human	17 nM (IC50)	[2]	
KB228	Muscle Glycogen Phosphorylase	Not Specified	930 nM (Ki)	---
Ellagic Acid	Human Liver GPa	Human	8.77 μ M (Ki)	[3]
Human Brain GPa	Human	32.54 μ M (Ki)	[3]	
Rabbit Muscle GPb	Rabbit	5.66 μ M (Ki)	[3]	
Caffeine	Liver GPa	Frog (Rana sylvatica)	0.93 mM (Ki)	[4]
Skeletal Muscle GPa	Not Specified	50-100 μ M (Inhibition)	[5]	

Signaling Pathway and Experimental Workflow

The inhibitory action of **GPI688** on glycogen phosphorylase directly impacts the glucagon signaling pathway, which is responsible for elevating blood glucose levels during fasting states. The following diagrams illustrate this pathway and a typical experimental workflow for assessing inhibitor activity.





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